

Bacilysocin Minimum Inhibitory Concentration (MIC) Assay: Application Notes and Protocols

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Compound of Interest

Compound Name: *Bacilysocin*

Cat. No.: *B1249980*

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Introduction

Bacilysocin is a novel phospholipid antibiotic produced by *Bacillus subtilis* 168.[1][2] Its structure has been identified as 1-(12-methyltetradecanoyl)-3-phosphoglyceroglycerol.[1][2] This antibiotic demonstrates a noteworthy antimicrobial activity, particularly against certain fungi and Gram-positive bacteria.[3][4] The mechanism of action of **Bacilysocin** involves the inhibition of glucosamine 6-phosphate synthase, a key enzyme in the biosynthesis of the microbial cell wall. This document provides detailed application notes and protocols for determining the Minimum Inhibitory Concentration (MIC) of **Bacilysocin** against various microorganisms using standard laboratory methods.

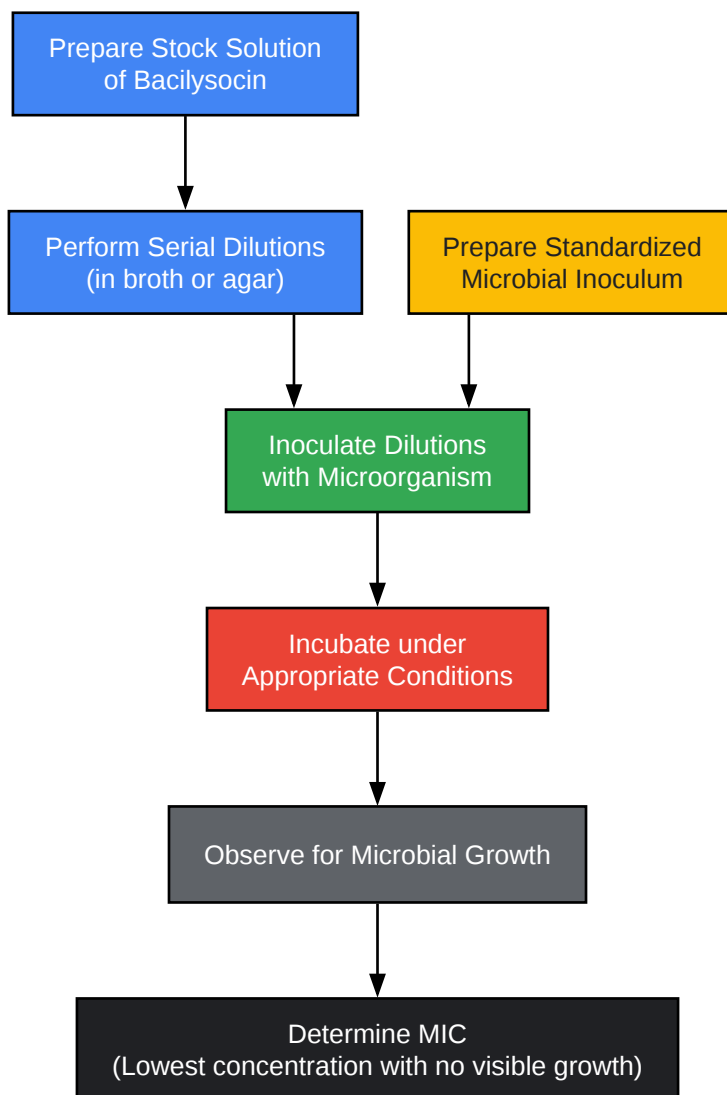
Data Presentation: Bacilysocin MIC Values

The following table summarizes the reported Minimum Inhibitory Concentration (MIC) values of **Bacilysocin** against a range of microorganisms. These values were determined using the agar dilution method.

Microorganism	Strain	MIC (µg/mL)	Reference
Staphylococcus aureus	FDA209P	50	[3]
Staphylococcus aureus	Smith	25	[3]
Staphylococcus aureus	MS9610	>100	[3]
Streptococcus pyogenes	-	0.5 - 10	[4]
Micrococcus luteus	FDA16	100	[3]
Bacillus subtilis	NRRL B-558	>100	[3]
Escherichia coli	K-12	>100	[3]
Pseudomonas aeruginosa	A3	>100	[3]
Mycobacterium smegmatis	ATCC 607	>100	[3]
Candida albicans	3147 IMC F-4	>100	[3]
Candida pseudotropicalis	IMC F-2	25	[3]
Cryptococcus neoformans	var. neoformans sero AIMC F-185	25	[3]
Cryptococcus neoformans	IMC F-10	25	[3]
Saccharomyces cerevisiae	IMC F-7	5	[3]
Trichophyton rubrum	IMC F-184	>100	[3]
Aspergillus niger	IMC F-16	>100	[3]

Signaling Pathway: Regulation of **Bacilysocin** Biosynthesis

The biosynthesis of **Bacilysocin** in *Bacillus subtilis* is regulated by the ComQXPA quorum-sensing system. This pathway controls the expression of the *bac* operon, which is responsible for **Bacilysocin** synthesis.



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